

validating 1-Ethoxypent-1-ene in final products

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Ethoxypent-1-ene

CAS No.: 5909-75-1

Cat. No.: S6595720

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Chemical Foundation Data

The table below summarizes the basic identifying information found for 1-Ethoxy-1-pentene, which could serve as a foundation for your guide [1] [2].

Property	Value for 1-Ethoxy-1-pentene
CAS Number	5909-75-1 [2]
Molecular Formula	C ₇ H ₁₄ O [1] [2]
Molecular Weight	114.19 g/mol [2]
IUPAC Name	1-ethoxypent-1-ene [2]
Canonical SMILES	CCCC=COCC [2]

Potential Paths Forward

To compile the information you need, consider these approaches:

- Consult Specialized Databases:** The search results suggest that detailed analytical data (like spectra or chromatograms) for this compound is not readily available in open sources. You may need

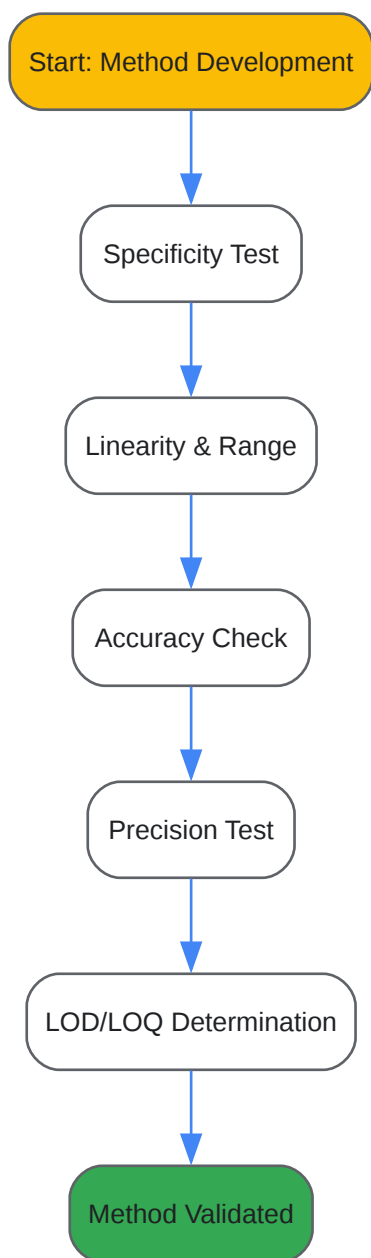
to access specialized scientific databases such as SciFinder, Reaxys, or PubChem, which can provide more in-depth property data and may link to scientific literature.

- **Review General Validation Workflows:** While data for this specific compound is scarce, you can structure your guide around standard analytical validation methodologies. The experimental protocols for characterizing such a molecule would typically involve techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)**, **Nuclear Magnetic Resonance (NMR) spectroscopy**, and **Infrared (IR) spectroscopy** to confirm identity and purity.

Graphviz for Visualizing Analytical Workflows

As you requested, here is an example of how Graphviz can be used to create a clear diagram for an analytical process. This diagram outlines a potential general workflow for method validation.

Title: Analytical Method Validation Workflow



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This script uses the specified color palette and ensures good text contrast [3]. To generate the image, you can use the Graphviz command `dot -Tpng -O workflow.dot` or use an online Graphviz editor [4].

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References

1. -Ethoxy- 1 -pentene | C7H14O | CID 12512189 - PubChem 1 [pubchem.ncbi.nlm.nih.gov]
2. CAS 5909-75- 1 -Ethoxy- 1 -pentene - Alfa Chemistry 1 [alfa-chemistry.com]
3. User Guide — graphviz 0.21 documentation [graphviz.readthedocs.io]
4. Free Graphviz / Dot online editor [devtoolsdaily.com]

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